

Validating INCB126503 Specificity: A Comparative Kinase Profiling Guide

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Compound of Interest

Compound Name: *INCB126503*

Cat. No.: *B15540836*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the kinase specificity of **INCB126503**, a potent and selective inhibitor of Fibroblast Growth Factor Receptor (FGFR) 2 and 3, with other approved FGFR inhibitors. The information presented is intended to offer an objective overview supported by experimental data to aid in research and drug development decisions.

Executive Summary

INCB126503 is a highly potent and selective dual inhibitor of FGFR2 and FGFR3.^{[1][2]} Its selectivity is a key differentiator from many currently approved FGFR inhibitors, which often exhibit a broader, pan-FGFR inhibitory profile. This broader activity can lead to off-target effects, such as hyperphosphatemia, due to the inhibition of FGFR1 and FGFR4.^{[1][2]} This guide presents a comparative analysis of the kinase inhibition profiles of **INCB126503** and other prominent FGFR inhibitors, namely the pan-FGFR inhibitors erdafitinib and infigratinib, and the selective FGFR1/2/3 inhibitor pemigatinib. While a direct head-to-head comprehensive kinome scan for **INCB126503** against a wide panel of kinases is not publicly available, this guide compiles existing data to offer a clear comparison of their activities against the FGFR family and other select kinases.

Comparative Kinase Inhibition Profiles

The following tables summarize the in vitro inhibitory activities (IC50 values) of **INCB126503** and its comparators against the FGFR family and selected off-target kinases. Lower IC50 values indicate higher potency.

Table 1: Inhibitory Activity against FGFR Isoforms

Kinase	INCB126503 (IC50, nM)	Erdafitinib (IC50, nM)	Infigratinib (IC50, nM)	Pemigatinib (IC50, nM)
FGFR1	70	1.2	0.9	0.4
FGFR2	2.1	2.5	1.4	0.5
FGFR3	1.2	3.0	1.0	1.0
FGFR4	64	5.7	61	30

Data compiled from multiple sources. A direct comparative study was not available.

Table 2: Inhibitory Activity against FGFR3 Gatekeeper Mutants

Kinase	INCB126503 (IC50, nM)
FGFR3-V555L	0.92
FGFR3-V555M	0.85

Table 3: Select Off-Target Kinase Inhibition Profile of Infigratinib

Kinase	Infigratinib (IC50, nM)
KIT	750
LCK	2500
LYN	300
YES	1100
ABL	2300
FYN	1900

This data for infigratinib provides an example of its selectivity against some non-FGFR kinases. [3] Comprehensive, directly comparable kinome scan data for all inhibitors in this guide is not publicly available.

Experimental Protocols

Detailed methodologies for key experiments are crucial for interpreting and reproducing the presented data. Below are representative protocols for biochemical and cell-based kinase assays.

Biochemical Kinase Assay (e.g., ADP-Glo™ Kinase Assay)

This assay quantifies kinase activity by measuring the amount of ADP produced during the kinase reaction.

Materials:

- Kinase of interest (e.g., recombinant human FGFR2)
- Substrate (e.g., poly(Glu, Tyr) 4:1)
- ATP
- Test inhibitor (e.g., **INCB126503**)

- ADP-Glo™ Kinase Assay Kit (containing ADP-Glo™ Reagent and Kinase Detection Reagent)
- 384-well white assay plates
- Plate reader capable of measuring luminescence

Procedure:

- Compound Preparation: Prepare serial dilutions of the test inhibitor in DMSO.
- Reaction Setup: In a 384-well plate, add the following to each well:
 - 1 μ L of test inhibitor dilution or DMSO (for control).
 - 2 μ L of kinase solution.
 - 2 μ L of a mixture of substrate and ATP (at a concentration near the K_m for the specific kinase).
- Kinase Reaction: Incubate the plate at room temperature for a defined period (e.g., 60 minutes).
- ATP Depletion: Add 5 μ L of ADP-Glo™ Reagent to each well to stop the kinase reaction and deplete the remaining ATP. Incubate for 40 minutes at room temperature.
- ADP to ATP Conversion and Detection: Add 10 μ L of Kinase Detection Reagent to each well. This reagent converts the ADP produced to ATP and initiates a luciferase-based reaction that generates a luminescent signal. Incubate for 30 minutes at room temperature.
- Data Acquisition: Measure the luminescence of each well using a plate reader.
- Data Analysis: The luminescent signal is proportional to the amount of ADP produced and thus to the kinase activity. Calculate the percent inhibition for each inhibitor concentration and determine the IC_{50} value by fitting the data to a dose-response curve.

Cell-Based Kinase Assay (e.g., Cellular Phosphorylation Assay)

This assay measures the ability of an inhibitor to block the phosphorylation of a downstream substrate within a cellular context.

Materials:

- Cell line expressing the target kinase (e.g., a cancer cell line with an FGFR2 fusion).
- Cell culture medium and supplements.
- Test inhibitor (e.g., **INCB126503**).
- Lysis buffer.
- Phospho-specific and total protein antibodies for the downstream substrate (e.g., phospho-ERK and total ERK).
- ELISA or Western blot reagents.

Procedure:

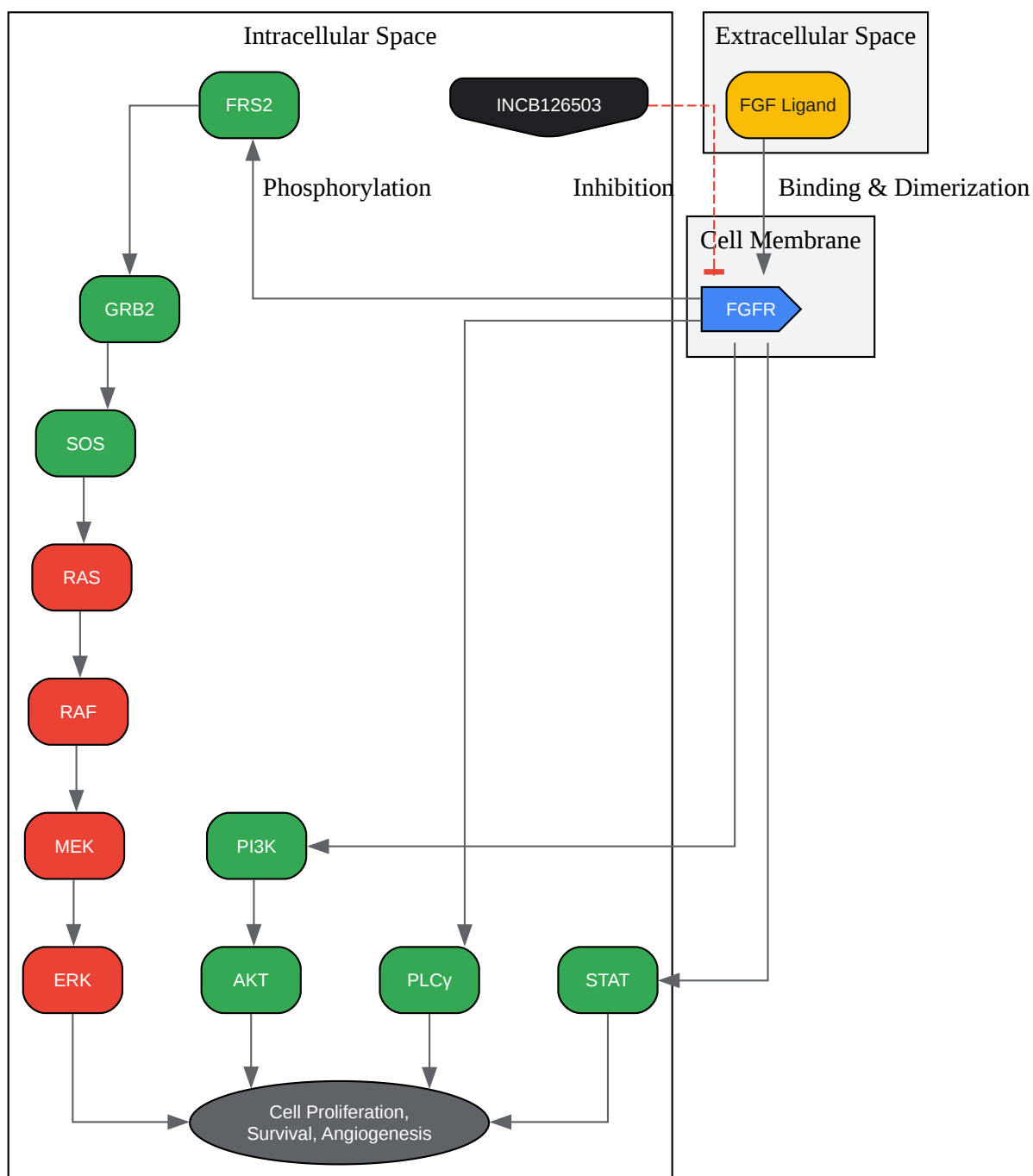
- Cell Seeding: Seed the cells in a multi-well plate and allow them to adhere overnight.
- Compound Treatment: Treat the cells with various concentrations of the test inhibitor or DMSO (vehicle control) for a specified period.
- Cell Lysis: Wash the cells with PBS and then add lysis buffer to extract cellular proteins.
- Quantification of Phosphorylation:
 - ELISA-based method: Use a sandwich ELISA with a capture antibody for the total substrate and a detection antibody specific for the phosphorylated form.
 - Western blot analysis: Separate the protein lysates by SDS-PAGE, transfer to a membrane, and probe with phospho-specific and total protein antibodies.

- **Data Analysis:** Quantify the levels of the phosphorylated substrate relative to the total substrate. Determine the IC50 value of the inhibitor by plotting the percent inhibition of phosphorylation against the inhibitor concentration.

Visualizations

FGFR Signaling Pathway in Cancer

The Fibroblast Growth Factor Receptor (FGFR) signaling pathway plays a crucial role in cell proliferation, survival, migration, and angiogenesis.^[4] Aberrant activation of this pathway, through mutations, fusions, or amplifications, is a key driver in various cancers, including cholangiocarcinoma and urothelial carcinoma.^{[1][4][5][6][7]}

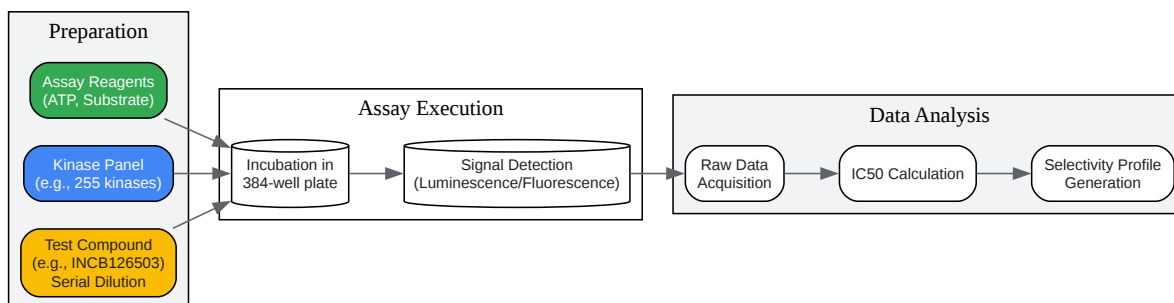


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Caption: Simplified FGFR signaling pathway and the inhibitory action of **INCB126503**.

Experimental Workflow for Kinase Profiling

The following diagram illustrates a typical workflow for determining the inhibitory profile of a compound against a panel of kinases.



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Caption: General experimental workflow for kinase inhibitor profiling.

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